

# Thermal properties of 4-Heptyl-N-phenylaniline (melting point, boiling point)

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## Compound of Interest

Compound Name: 4-Heptyl-N-phenylaniline

Cat. No.: B15444978

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## Thermal Properties of 4-Heptyl-N-phenylaniline: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide addresses the available information on the thermal properties, specifically the melting and boiling points, of the organic compound **4-Heptyl-N-phenylaniline** (CAS No. 64924-62-5). Despite a thorough review of publicly available chemical databases and scientific literature, experimentally determined data for these fundamental physical properties remains elusive. This document summarizes the current state of knowledge and provides context regarding related compounds.

### Introduction to 4-Heptyl-N-phenylaniline

**4-Heptyl-N-phenylaniline**, also known as 4-Heptyldiphenylamine, is a derivative of diphenylamine with a heptyl group substituted at the para position of one of the phenyl rings. Its chemical structure suggests its potential utility in various applications, including as an antioxidant, a stabilizer in polymers and oils, or as an intermediate in the synthesis of more complex molecules, potentially for pharmaceutical or materials science applications. The thermal stability of such a compound, indicated by its melting and boiling points, is a critical parameter for its synthesis, purification, storage, and application.

## Thermal Properties

A comprehensive search of chemical supplier databases and scientific literature did not yield experimentally determined melting and boiling points for **4-Heptyl-N-phenylaniline**.

One chemical supplier explicitly lists the melting point as "N/A" and does not provide a boiling point[1]. This suggests that the compound may exist as a liquid at room temperature or that its melting point has not been formally determined and reported.

For context, predicted thermal properties for structurally similar compounds are available:

- 4-Octyl-N-phenylaniline: A predicted boiling point of  $409.3 \pm 24.0$  °C is reported for this slightly larger analogue[2].
- 4-Heptylaniline: A predicted boiling point of  $282.9 \pm 0.0$  °C is available for the parent aniline without the second phenyl group[3].

It is important to emphasize that these are predicted values for different molecules and should be treated with caution. They may not accurately reflect the actual thermal behavior of **4-Heptyl-N-phenylaniline**.

## Data Summary

Compound	Melting Point (°C)	Boiling Point (°C)	Data Type
4-Heptyl-N-phenylaniline	Not Available[1]	Not Available	Experimental
4-Octyl-N-phenylaniline	41-43[2]	$409.3 \pm 24.0$ [2]	Experimental (Melting), Predicted (Boiling)
4-Heptylaniline	Not Available	$282.9 \pm 0.0$ [3]	Predicted

## Experimental Protocols

Due to the absence of reported experimental data for the melting and boiling points of **4-Heptyl-N-phenylaniline**, a detailed experimental protocol for their determination cannot be

cited. However, standard methodologies for such determinations are well-established in organic chemistry.

## Melting Point Determination

A standard method for determining the melting point of a solid organic compound is using a melting point apparatus. A small, powdered sample is packed into a capillary tube, which is then heated in a calibrated apparatus. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range. A sharp melting point range (typically  $< 1^{\circ}\text{C}$ ) is indicative of a pure compound.

## Boiling Point Determination

The boiling point of a liquid can be determined by distillation or by using a micro-method. In a typical micro-method, a small amount of the liquid is heated in a test tube with an inverted capillary tube. The temperature at which a steady stream of bubbles emerges from the capillary tube, and upon slight cooling, the liquid just begins to enter the capillary, is recorded as the boiling point. For high-boiling liquids, vacuum distillation is often employed to prevent decomposition at atmospheric pressure.

## Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the initial characterization of a synthesized or acquired sample of **4-Heptyl-N-phenylaniline**, which would include the determination of its thermal properties.

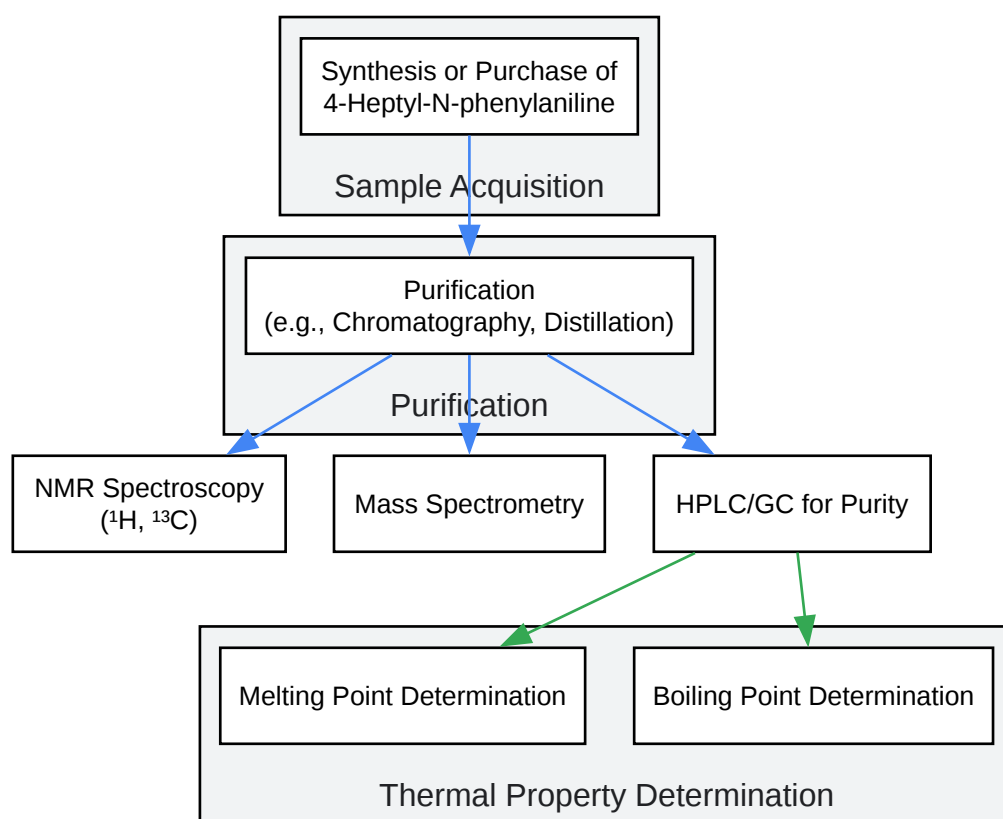


Figure 1. General Workflow for Physicochemical Characterization

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Figure 1. General Workflow for Physicochemical Characterization

## Conclusion

There is a notable lack of publicly available, experimentally determined data for the melting and boiling points of **4-Heptyl-N-phenylaniline**. Researchers and drug development professionals requiring this information for their work will likely need to perform these measurements experimentally. The standard protocols for such determinations are well-established and should be applied to a purified sample of the compound. The predicted values for similar compounds can serve as a preliminary, albeit rough, estimation for experimental design.

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## References

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- 3. 4-Heptylaniline CAS Number: 37529-27-4 related compounds/substances | chemsrc [chemsrc.com]
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